

# Cross-Validation of GSK256073's Effects: A Comparative Guide for Researchers

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## Compound of Interest

Compound Name: GSK256073

Cat. No.: B607794

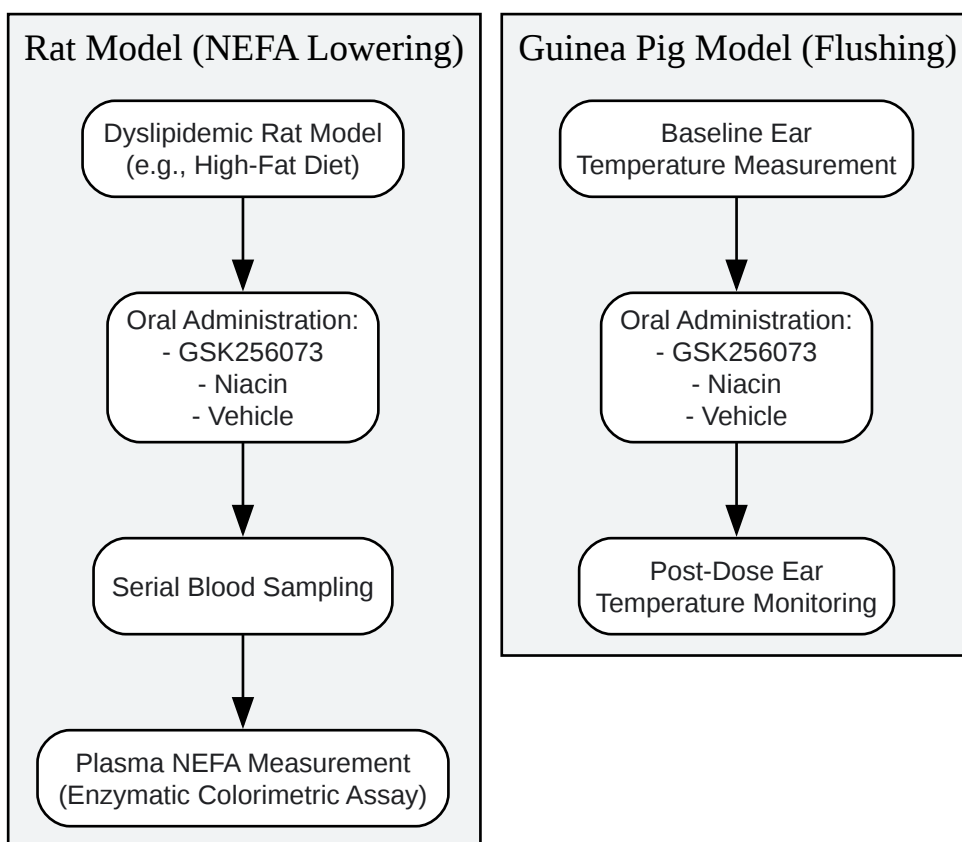
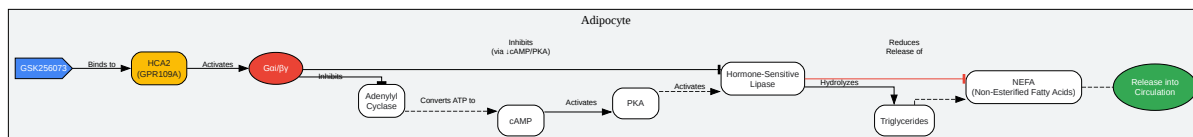
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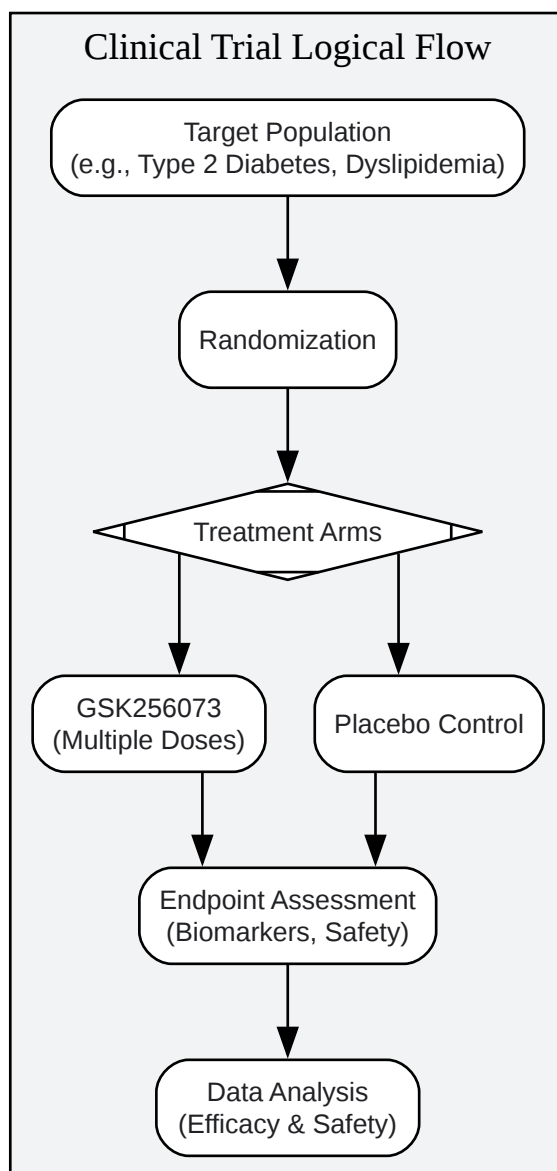
An objective analysis of the selective HCA2 agonist **GSK256073**'s performance in preclinical and clinical models, with a focus on its metabolic effects and comparison to niacin.

This guide provides a comprehensive comparison of the experimental data on **GSK256073**, a potent and selective agonist of the hydroxy-carboxylic acid receptor 2 (HCA2), also known as G-protein coupled receptor 109A (GPR109A). It is designed for researchers, scientists, and drug development professionals interested in the therapeutic potential of targeting HCA2 for metabolic diseases. The information presented summarizes key findings from preclinical and clinical studies, offering insights into the compound's efficacy, mechanism of action, and safety profile, particularly in relation to the established HCA2 agonist, niacin.

## Mechanism of Action: HCA2 Signaling Pathway

**GSK256073** exerts its effects by activating HCA2, a G-protein coupled receptor predominantly expressed in adipocytes and immune cells.<sup>[1]</sup> The binding of **GSK256073** to HCA2 initiates a signaling cascade through the inhibitory G-protein, Gai. This leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels and subsequently reduced protein kinase A (PKA) activity. In adipocytes, this cascade inhibits hormone-sensitive lipase, a key enzyme in the breakdown of triglycerides, thereby reducing the release of non-esterified fatty acids (NEFA) into the circulation.<sup>[1]</sup>





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## References

- 1. Discovery and characterization of GSK256073, a non-flushing hydroxy-carboxylic acid receptor 2 (HCA2) agonist - PubMed [pubmed.ncbi.nlm.nih.gov]
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